

Total Chemical Synthesis of (+)-Spisulosine (ES-285): A Comprehensive Technical Guide and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Spisulosine; Spisulosine 285*

Cat. No.: *B1259400*

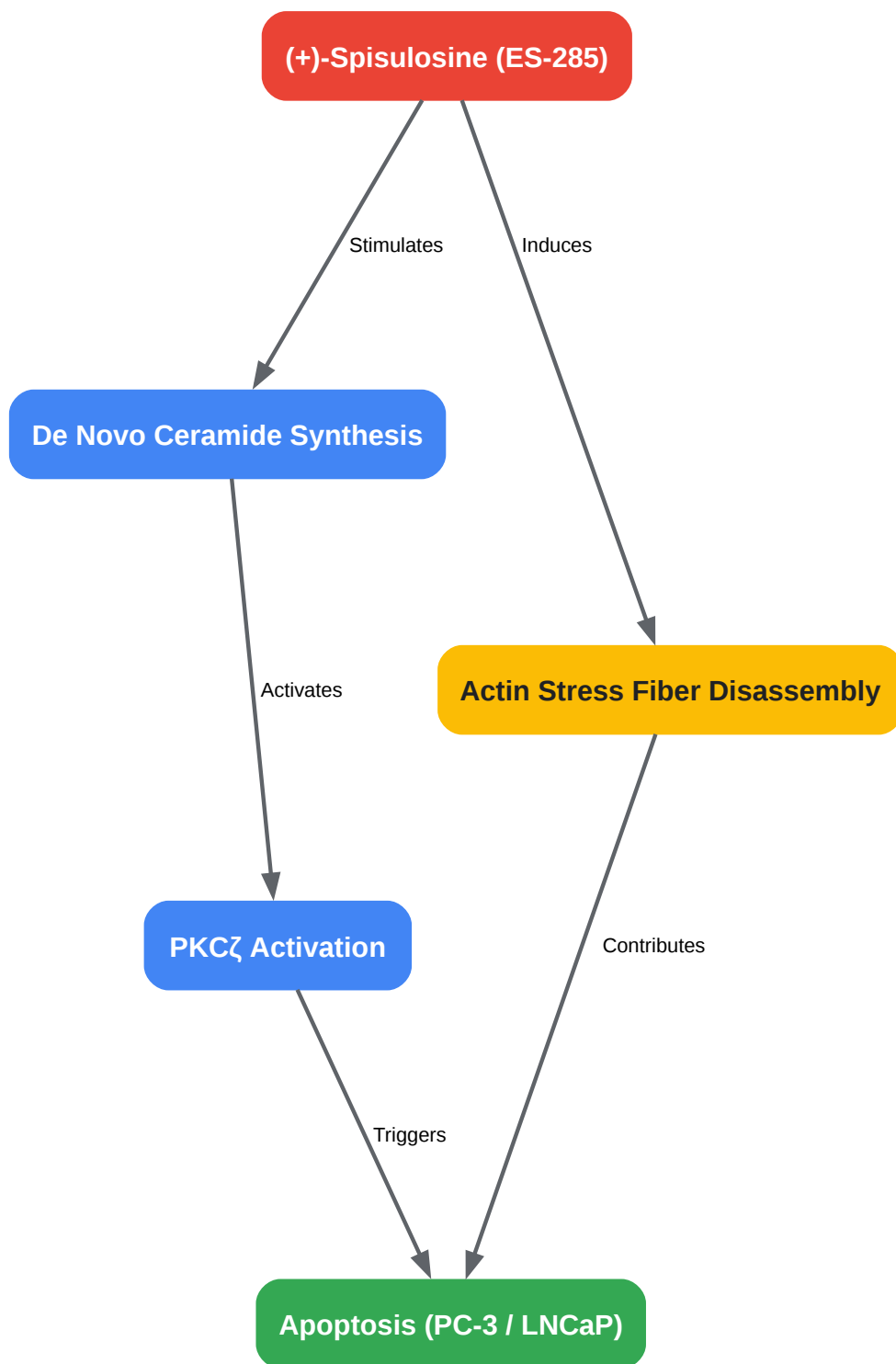
[Get Quote](#)

Target Audience: Synthetic Chemists, Medicinal Chemists, and Drug Development Professionals
Document Type: Application Note & Experimental Protocol

Introduction & Biological Significance

(+)-Spisulosine (also known as ES-285 or 1-deoxysphinganine) is an atypical, marine-derived sphingoid base originally isolated from the Arctic clam *Spisula polynyma*^{1[1]}. Structurally, it is defined by its (2S, 3R)-2-aminooctadecan-3-ol absolute configuration, lacking the C1-hydroxyl group characteristic of canonical sphinganine^{2[2]}.

Unlike traditional chemotherapeutics, (+)-spisulosine exhibits a unique mechanism of action. It induces apoptosis in various human malignant cell lines (e.g., prostate tumor PC-3 and LNCaP cells) by stimulating the de novo biosynthesis of intracellular ceramide and subsequently activating the atypical protein kinase C isoform, PKC ζ ^{3[3]}. Furthermore, it promotes the disassembly of actin stress fibers, contributing to its potent antiproliferative profile^{4[4]}. Due to its clinical potential, it has been evaluated in Phase I clinical trials for advanced solid tumors^{4[4]}.



[Click to download full resolution via product page](#)

Fig 1. (+)-Spisulosine mechanism of action leading to apoptosis via ceramide and PKC ζ pathways.

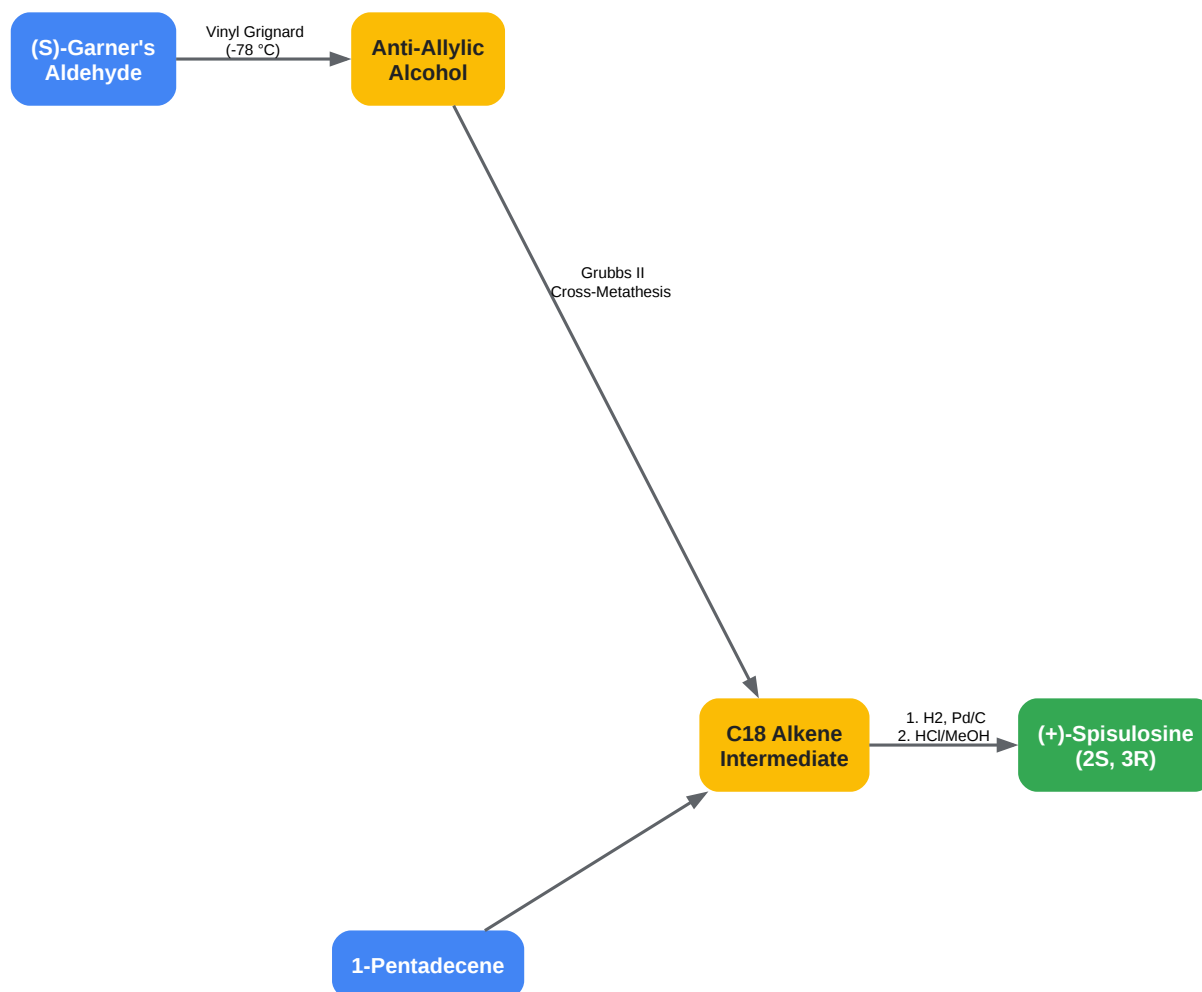
Retrosynthetic Analysis & Total Synthesis Strategies

The primary synthetic challenge in accessing (+)-spisulosine is the stereoselective construction of the anti-1,2-amino alcohol moiety. Over the past decades, several elegant strategies have been developed to establish this (2S, 3R) configuration [5\[5\]](#).

Table 1: Comparison of Total Synthesis Strategies

Synthesis Strategy	Key Intermediate / Reaction	Stereochemical Control	Ref
Chiral Pool / Metathesis	(S)-Garner's Aldehyde / Grubbs II	Felkin-Anh (Diastereoselective Grignard)	[[6]](6)
Aza-Claisen Rearrangement	Erythro-configured amino-alcohol	Substrate-controlled[3,3]-sigmatropic	7[7]
Morita-Baylis-Hillman (MBH)	MBH adduct to acyloin	Diastereoselective reductive amination	[[6]](6)
Organometallic Addition	N,N-dibenzylamino aldehyde	Chelation vs. Non-chelation control	[[1]](1)

For this application note, we detail the Chiral Pool / Olefin Cross-Metathesis route. This approach is highly modular, utilizes commercially available (S)-Garner's aldehyde to lock in the C2 stereocenter, and leverages robust ruthenium-catalyzed metathesis to install the hydrophobic tail [6\[6\]](#).



[Click to download full resolution via product page](#)

Fig 2. Forward synthetic workflow of (+)-spisulosine utilizing (S)-Garner's aldehyde.

Detailed Experimental Protocol

Step 1: Diastereoselective Vinylogous Addition

Objective: Establish the (2S, 3R) anti-amino alcohol core via nucleophilic addition.

- **Preparation:** Flame-dry a 100 mL Schlenk flask under argon. Add (S)-Garner's aldehyde (1.0 equiv, 10 mmol) and dissolve in 30 mL of anhydrous THF.
- **Reaction:** Cool the mixture to -78 °C using a dry ice/acetone bath. Dropwise add vinylmagnesium bromide (1.5 equiv, 15 mL of a 1.0 M solution in THF) over 15 minutes. Stir at -78 °C for 2 hours.
- **Quenching & Extraction:** Quench the reaction at -78 °C with saturated aqueous NH₄Cl (20 mL). Allow to warm to room temperature. Extract with EtOAc (3 x 30 mL), wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify via flash column chromatography (Hexanes/EtOAc 8:2) to isolate the anti-allylic alcohol.
- **Causality & Logic:** The strict -78 °C temperature is critical to maximize the diastereomeric ratio (d.r.) in favor of the anti isomer. Under non-chelating conditions (using THF and a Grignard reagent), the nucleophilic attack follows the Felkin-Anh model. The bulky N-Boc group and the electronegative oxygen of the oxazolidine ring dictate the trajectory of the incoming vinyl group, preferentially yielding the (2S, 3R) configuration [1\[1\]](#).
- **Self-Validation:** Monitor by TLC. The desired anti diastereomer typically exhibits a slightly lower R_f than the syn isomer. Confirm the presence of terminal vinyl protons via ¹H NMR (multiplet at δ ~5.2-5.9 ppm).

Step 2: Olefin Cross-Metathesis

Objective: Install the long aliphatic chain of the sphingoid base.

- **Preparation:** In a flame-dried flask equipped with a reflux condenser, dissolve the anti-allylic alcohol intermediate (1.0 equiv, 5 mmol) and 1-pentadecene (4.0 equiv, 20 mmol) in anhydrous, degassed CH₂Cl₂ (25 mL).

- **Catalysis:** Add Grubbs 2nd Generation Catalyst (5 mol%, 0.25 mmol).
- **Reaction:** Heat the mixture to reflux (40 °C) under an argon atmosphere for 12 hours.
- **Workup:** Cool to room temperature, concentrate in vacuo, and purify directly via flash chromatography (Hexanes/EtOAc gradient) to yield the C18 alkene intermediate.
- **Causality & Logic:** A 4-fold excess of 1-pentadecene is utilized to kinetically suppress the homodimerization of the allylic alcohol. Grubbs II catalyst is specifically selected over Grubbs I due to its superior functional group tolerance (accommodating the unprotected secondary alcohol and bulky acetonide) and thermal stability at reflux [6\[6\]](#).
- **Self-Validation:** Track reaction progress via ¹H NMR of crude aliquots. The successful coupling is validated by the disappearance of the terminal vinyl protons (δ 5.1-5.3 ppm) and the emergence of internal olefinic protons (δ 5.4-5.6 ppm).

Step 3: Global Hydrogenation & Deprotection

Objective: Reduce the internal alkene and unmask the pharmacophore to yield (+)-spisulosine.

- **Hydrogenation:** Transfer the metathesis product (3 mmol) to a hydrogenation flask. Add 10% Pd/C (10% w/w) and dissolve in HPLC-grade MeOH (20 mL). Stir vigorously under an H₂ atmosphere (1 atm, balloon) at room temperature for 6 hours.
- **Filtration:** Filter the suspension through a pad of Celite to remove the Pd/C catalyst. Wash the pad with excess MeOH and concentrate the filtrate.
- **Deprotection:** Dissolve the crude saturated intermediate in 3M HCl in MeOH (15 mL). Stir at room temperature for 4 hours.
- **Isolation:** Concentrate the mixture. Neutralize with saturated aqueous NaHCO₃ and extract with CH₂Cl₂ (3 x 20 mL). Dry the organic layers, concentrate, and purify via recrystallization or ion-exchange chromatography to afford pure (+)-spisulosine.
- **Causality & Logic:** The Pd/C catalyzed hydrogenation cleanly reduces the internal double bond to yield the saturated C18 chain required for biological activity. The subsequent acidic

solvolysis simultaneously cleaves both the N,O-acetonide and the N-Boc protecting groups, revealing the primary amine and secondary alcohol of the target molecule.

- Self-Validation: High-Resolution Mass Spectrometry (HRMS-ESI) must show the molecular ion peak $[M+H]^+$ at m/z 286.3, confirming the molecular formula $C_{18}H_{39}NO$ [[2]](2). Optical rotation should be measured to confirm the (+)-enantiomer.

Safety & Handling

- Toxicity Warning: (+)-Spisulosine is a highly potent cytotoxic agent and an inducer of apoptosis 3[3]. It exhibits neurotoxic potential in vitro 8[8]. All handling of the final product and advanced intermediates must be conducted in a certified Class II biological safety cabinet or a high-performance chemical fume hood.
- Reagent Hazards: Vinylmagnesium bromide is highly flammable and reacts violently with water. Grubbs II catalyst should be handled with care to avoid heavy metal exposure.

References

- Total synthesis and the anticancer activity of (+)-spisulosine.PubMed.
- Highly diastereoselective total synthesis of the anti-tumoral agent (±)-Spisulosine (ES285) from a Morita–Baylis–Hillman adduct.ResearchGate.
- Spisulosine (ES-285) given as a weekly three-hour intravenous infusion: results of a phase I dose.CORE.
- Spisulosine (ES-285) induces prostate tumor PC-3 and LNCaP cell death by de novo synthesis of ceramide and PKCzeta activation.PubMed.
- Marine Natural Products in Preclinical Cancer Studies: Ten Years of Advanced Total Synthesis.MDPI.
- 1-Deoxysphinganine (m18:0).Cayman Chemical.
- Spisulosine | $C_{18}H_{39}NO$ | CID 9925886.PubChem.
- US6800661B1 - Spisulosine compounds.Google Patents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. US6800661B1 - Spisulosine compounds - Google Patents [patents.google.com]
- 2. Spisulosine | C₁₈H₃₉NO | CID 9925886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Spisulosine (ES-285) induces prostate tumor PC-3 and LNCaP cell death by de novo synthesis of ceramide and PKCzeta activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. filesserver-az.core.ac.uk [filesserver-az.core.ac.uk]
- 5. Marine Natural Products in Preclinical Cancer Studies: Ten Years of Advanced Total Synthesis [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Total synthesis and the anticancer activity of (+)-spisulosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Total Chemical Synthesis of (+)-Spisulosine (ES-285): A Comprehensive Technical Guide and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1259400/docs#total-chemical-synthesis-of-spisulosine-es-285-a-comprehensive-technical-guide-and-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)